

Navigating the Safe Disposal of ZK112993: A Procedural Guide

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Compound of Interest

Compound Name: ZK112993
CAS No.: 105114-63-4
Cat. No.: B1684393

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For researchers and scientists engaged in drug development, the proper handling and disposal of investigational compounds like **ZK112993** are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **ZK112993**, aligning with standard laboratory safety protocols and regulatory considerations.

Hazard Profile of ZK112993

Understanding the hazard profile of a chemical is the first step toward safe handling and disposal. Based on available safety data, **ZK112993** is classified with the following hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.
- Causes skin and serious eye irritation.
- May cause respiratory irritation.
- Very toxic to aquatic life with long-lasting effects.

This information dictates that **ZK112993** must be managed as a hazardous waste.

Quantitative Hazard Data

Hazard Classification	Category	GHS Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Acute Toxicity (Dermal)	Category 4	H312: Harmful in contact with skin
Acute Toxicity (Inhalation)	Category 4	H332: Harmful if inhaled
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity - single exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, short-term (acute)	Category 1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term (chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects

Experimental Protocol: Decontamination of Empty Containers

Empty containers that held **ZK112993** must be decontaminated before disposal to remove residual chemical hazards.

Materials:

- Empty **ZK112993** container
- Appropriate solvent capable of dissolving **ZK112993**

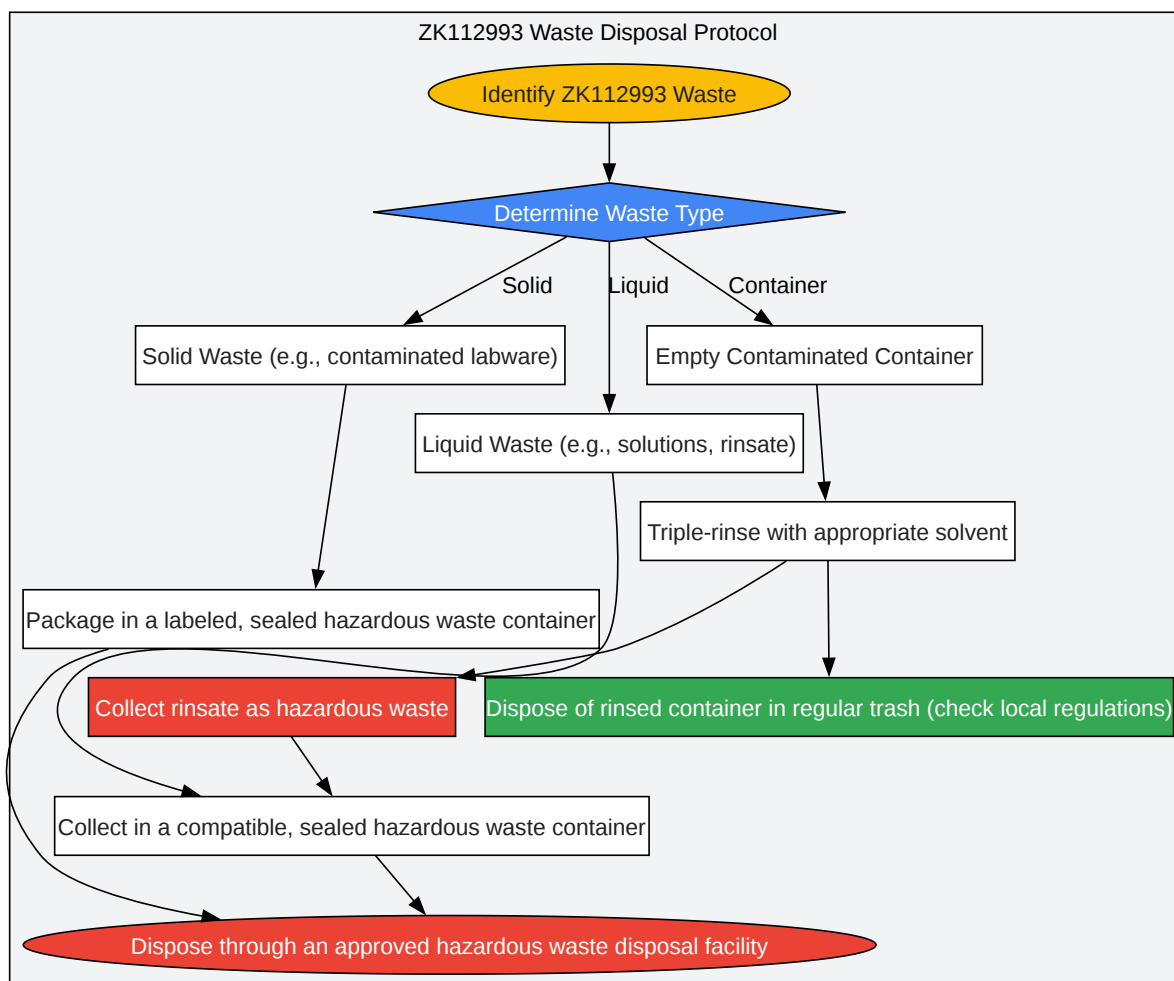
- Waste collection container, properly labeled as "Hazardous Waste"
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat

Procedure:

- In a well-ventilated area, such as a fume hood, add a small amount of a suitable solvent to the empty **ZK112993** container.
- Securely cap the container and swirl to rinse all interior surfaces thoroughly.
- Pour the solvent rinsate into a designated hazardous waste container.
- Repeat the rinsing process two more times to ensure the container is triple-rinsed.
- Allow the container to air dry completely in the fume hood.
- Once dry, the container can be disposed of in the regular trash, unless local regulations require otherwise. The rinsate must be disposed of as hazardous waste.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **ZK112993** waste.



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Caption: **ZK112993** disposal decision workflow.

Step-by-Step Disposal Procedures

- Identification and Segregation: Identify all waste streams containing **ZK112993**, including unused product, contaminated labware (e.g., pipette tips, vials), and solutions. Segregate this waste from non-hazardous materials to prevent cross-contamination.^[1]
- Personal Protective Equipment (PPE): Before handling **ZK112993** waste, don appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Containerization:
 - Solid Waste: Place all solid waste contaminated with **ZK112993** into a clearly labeled, durable, and leak-proof hazardous waste container.^[1] The container must be kept closed except when adding waste.^[1]
 - Liquid Waste: Collect all liquid waste containing **ZK112993** in a compatible, screw-cap container. Ensure the container is properly labeled as "Hazardous Waste" and lists **ZK112993** as a component. Do not overfill the container.
- Labeling: All hazardous waste containers must be accurately labeled with the words "Hazardous Waste," the full chemical name "**ZK112993**," and a clear description of the contents.^[1]
- Storage: Store hazardous waste containers in a designated, secure area away from incompatible materials. The storage area should be well-ventilated.
- Disposal: The ultimate disposal of **ZK112993** waste must be conducted through an approved and licensed hazardous waste disposal facility. Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal. Under no circumstances should **ZK112993** or its containers be disposed of in the regular trash or down the drain.^[1] The high aquatic toxicity of **ZK112993** necessitates strict adherence to this rule to prevent environmental contamination.

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References

- [1. campusafety.lehigh.edu \[campussafety.lehigh.edu\]](https://campussafety.lehigh.edu)
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